

# Application Notes and Protocols for PcTX1 Administration in Neuroprotection Studies

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## Compound of Interest

Compound Name: PcTX1

Cat. No.: B612384

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## Introduction

Psalmotoxin 1 (**PcTX1**) is a peptide toxin isolated from the venom of the Trinidad chevron tarantula, *Psalmopoeus cambridgei*. It is a potent and selective inhibitor of Acid-Sensing Ion Channel 1a (ASIC1a). In the context of ischemic events, such as stroke, the brain tissue microenvironment becomes acidic. This acidosis leads to the activation of ASIC1a, which are predominantly expressed in neurons. The opening of these channels results in an influx of calcium ions ( $\text{Ca}^{2+}$ ), triggering a cascade of intracellular events that lead to neuronal damage and death. By selectively blocking ASIC1a, **PcTX1** has emerged as a promising neuroprotective agent in preclinical studies.

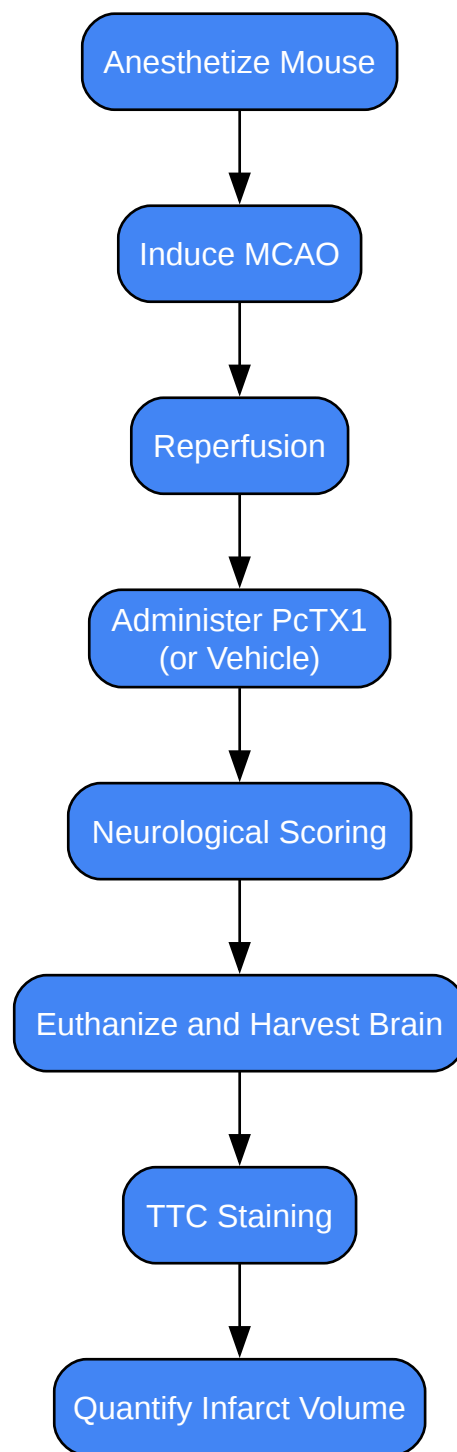
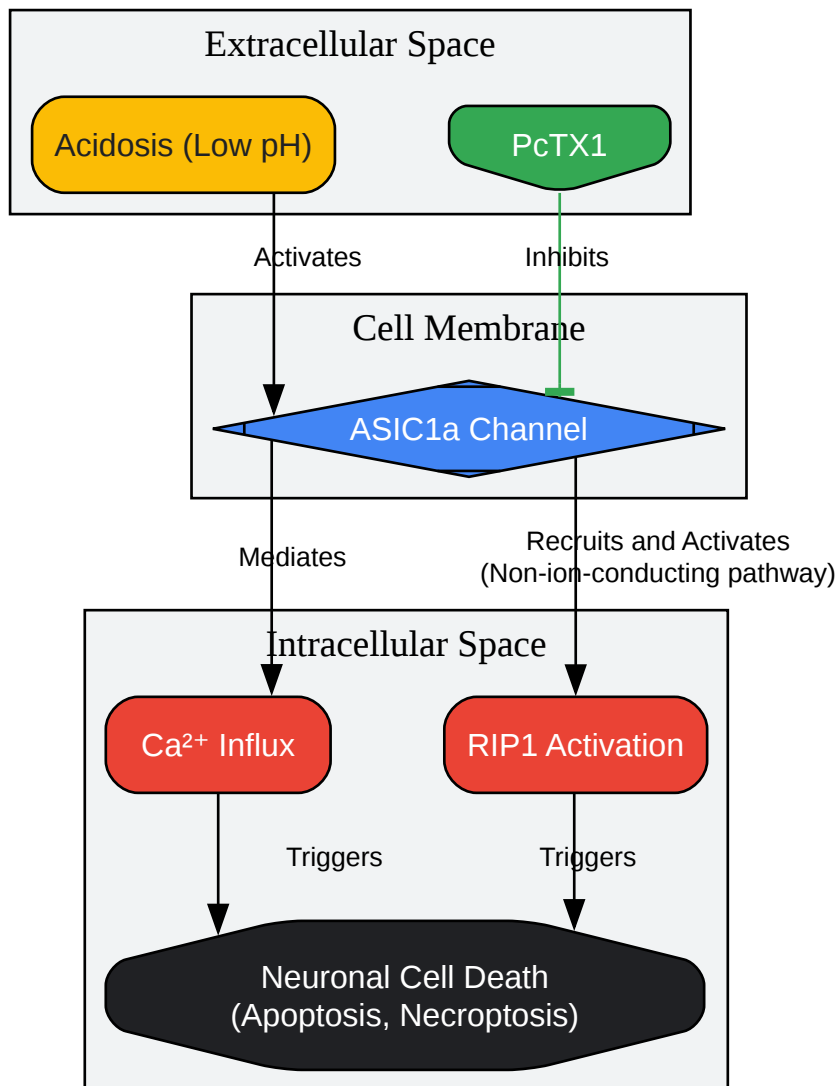
These application notes provide an overview of the mechanism of action of **PcTX1** and detailed protocols for its administration in both in vivo and in vitro models of neuroprotection.

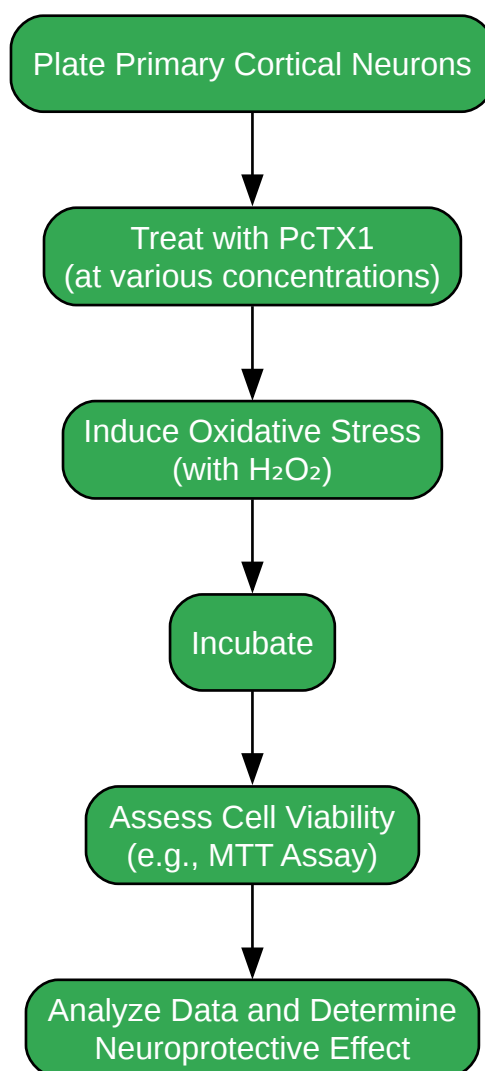
## Mechanism of Action

During cerebral ischemia, a lack of oxygen and glucose leads to a shift to anaerobic metabolism and subsequent lactic acidosis, causing a drop in extracellular pH. This acidic environment activates ASIC1a, leading to an influx of  $\text{Na}^+$  and  $\text{Ca}^{2+}$ . The excessive intracellular  $\text{Ca}^{2+}$  concentration is a critical factor in initiating excitotoxicity and activating various cell death pathways, including apoptosis and necroptosis. **PcTX1** exerts its neuroprotective effect by

binding to ASIC1a and inhibiting its activation, thereby preventing the detrimental downstream signaling cascade.

## **Signaling Pathway of Ischemic Neuronal Injury and PcTX1 Intervention**





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